

Sildenafil nitrate physicochemical properties and solubility

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Compound of Interest

Compound Name: Sildenafil Nitrate

CAS No.: 252951-59-0

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An In-depth Technical Guide on the Physicochemical Properties and Solubility of Sildenafil and Its Salts

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties and solubility of sildenafil and its commonly used salt, sildenafil citrate. Due to a paucity of publicly available data for **sildenafil nitrate**, this document will focus on the well-characterized base and citrate forms, with theoretical considerations for the nitrate salt. All quantitative data is summarized in structured tables for ease of comparison. Detailed experimental methodologies and relevant signaling pathways are also provided.

Physicochemical Properties

Sildenafil is a potent and selective inhibitor of cyclic guanosine monophosphate (cGMP)-specific phosphodiesterase type 5 (PDE5).^[1] Its therapeutic efficacy is intrinsically linked to its physicochemical characteristics, which influence its absorption, distribution, metabolism, and

excretion (ADME) profile. Sildenafil is a weakly basic drug and is often formulated as a salt to improve its aqueous solubility.[2]

Table 1: Core Physicochemical Properties of Sildenafil, Sildenafil Citrate, and **Sildenafil Nitrate**

Property	Sildenafil (Base)	Sildenafil Citrate	Sildenafil Nitrate
Molecular Formula	C22H30N6O4S[3]	C28H38N6O11S[4]	C22H31N7O7S[5]
Molecular Weight (g/mol)	474.58[3]	666.7[4]	537.59
Appearance	White to off-white crystalline powder[6]	White to off-white crystalline powder[4]	Data not available
Melting Point (°C)	187 - 189[7]	187 - 189[4]	Data not available
pKa	Basic pKa: 6.78, Acidic pKa: 9.12[8]	Basic pKa: 6.5, Acidic pKa: 9.2[9]	Expected to be similar to sildenafil base
logP (Octanol/Water)	1.9[7]	Data not available	Expected to be lower than sildenafil base

Solubility Profile

The solubility of sildenafil is highly dependent on the pH of the medium due to its weakly basic nature.[10] The formation of salts, such as citrate and nitrate, is a common strategy to enhance the aqueous solubility of the free base.

Table 2: Solubility of Sildenafil and Sildenafil Citrate in Various Solvents

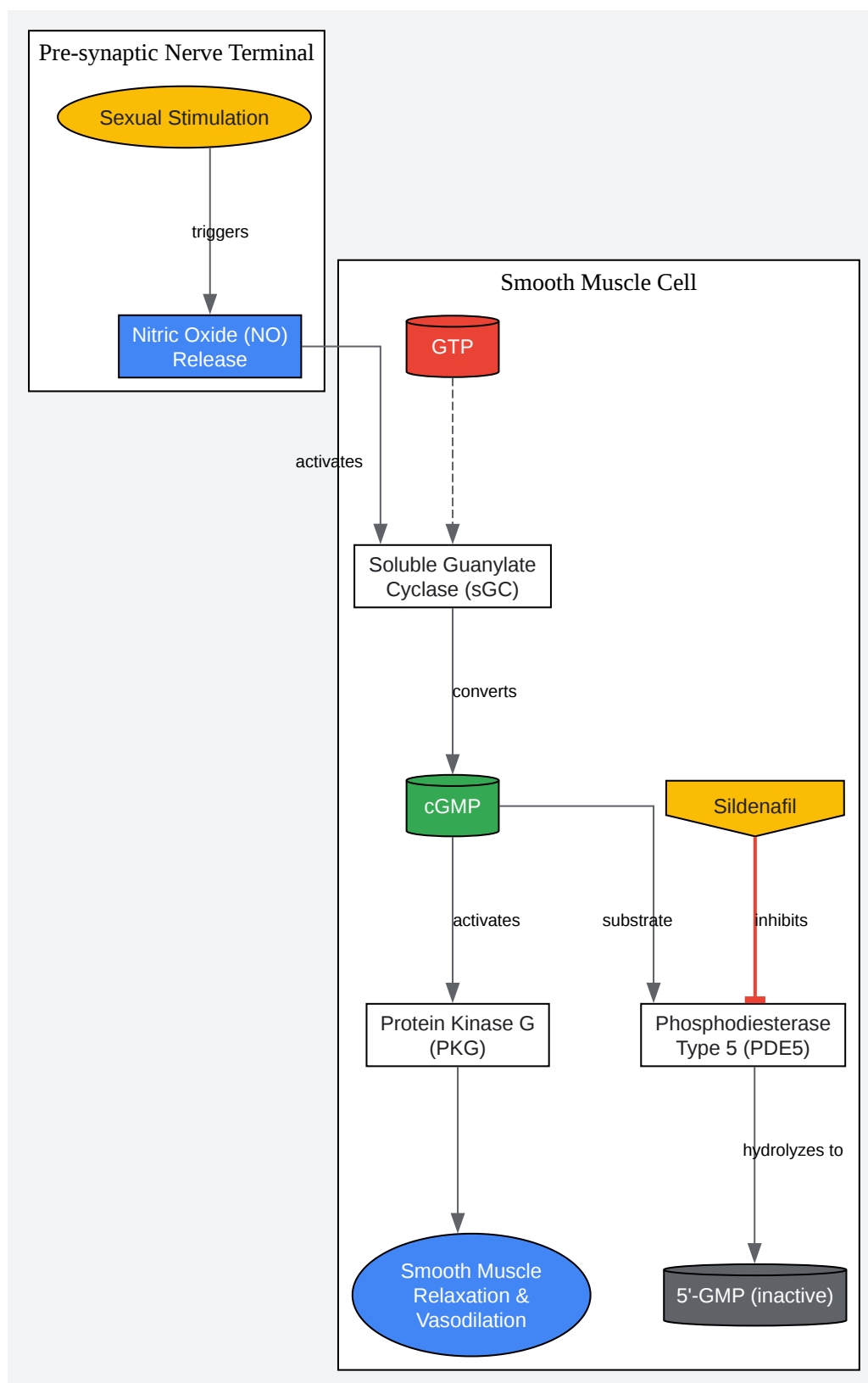
Solvent	Sildenafil (Base) Solubility	Sildenafil Citrate Solubility
Water	Insoluble[10]	3.5 mg/mL[7][11]
0.1 M HCl	Data not available	Soluble
Methanol	Soluble[6]	Slightly soluble[4]
Ethanol	Data not available	Insoluble[12]
DMSO	Data not available	>20 mg/mL[4], Soluble (warmed) at 100 mg/mL[12]
DMF	Data not available	Soluble[4]
Acetic Acid	Data not available	Soluble[4]

Table 3: pH-Dependent Aqueous Solubility of Sildenafil Citrate at 37°C

pH	Solubility (mg/mL)
1.2	~37.25
4.0	~7.1[10]
5.0	~18.53
Neutral	~0.02[10]
8.0	~0.22

Mechanism of Action: The cGMP Signaling Pathway

Sildenafil exerts its pharmacological effect by inhibiting the PDE5 enzyme, which is responsible for the degradation of cGMP. Increased levels of cGMP lead to smooth muscle relaxation and vasodilation.



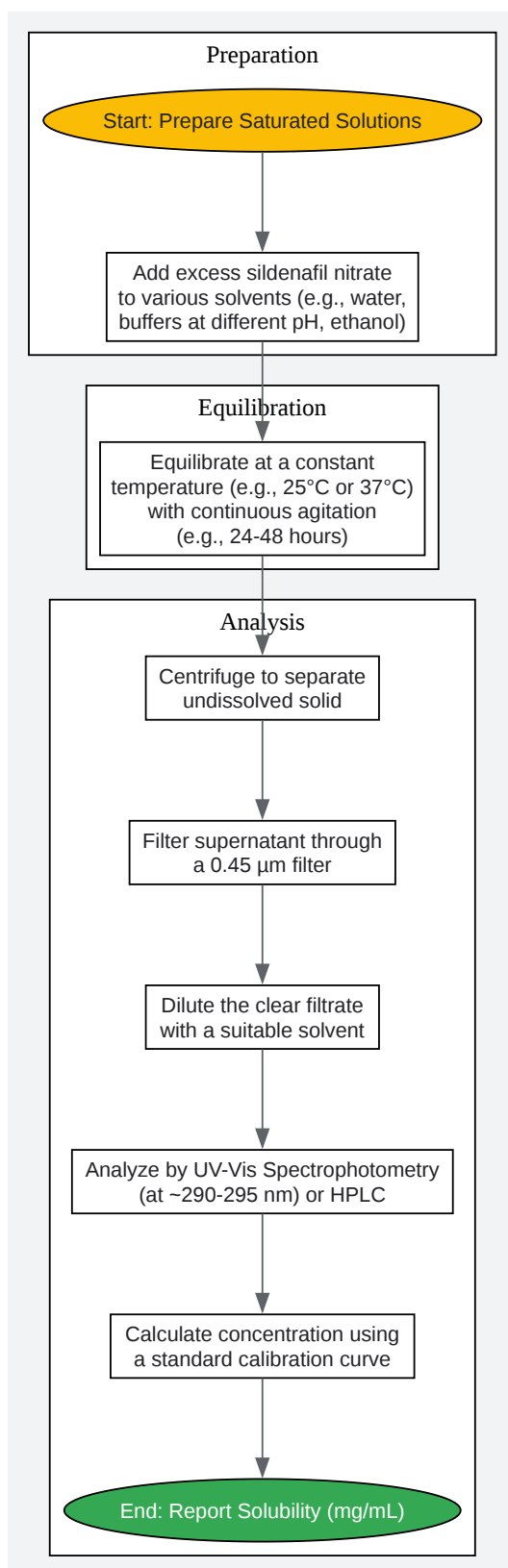
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Caption: Sildenafil's mechanism of action in the cGMP signaling pathway.

Experimental Protocols

Solubility Determination (Shake-Flask Method)

This protocol outlines a standard procedure for determining the equilibrium solubility of **sildenafil nitrate**.



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Caption: General experimental workflow for solubility determination.

Methodology:

- **Preparation of Saturated Solutions:** Add an excess amount of **sildenafil nitrate** to a series of vials containing the desired solvents (e.g., purified water, phosphate buffers of varying pH, ethanol).
- **Equilibration:** Seal the vials and place them in a shaker bath at a constant temperature (e.g., 25°C or 37°C). Agitate the samples for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- **Sample Processing:** After equilibration, centrifuge the samples to pellet the undissolved solid. Carefully withdraw the supernatant and filter it through a suitable membrane filter (e.g., 0.45 µm PTFE) to remove any remaining particulates.
- **Quantification:**
 - **UV-Vis Spectrophotometry:** Prepare a standard curve of known **sildenafil nitrate** concentrations in the same solvent. Dilute the filtered sample to fall within the linear range of the standard curve. Measure the absorbance at the wavelength of maximum absorbance (λ_{max}), which for sildenafil is typically around 290-295 nm.^[13] Calculate the concentration of the unknown sample from the standard curve.
 - **High-Performance Liquid Chromatography (HPLC):** A reverse-phase HPLC method can provide more specific quantification.^[6]
 - **Column:** C18 column (e.g., 4.6 mm x 150 mm, 5 µm).
 - **Mobile Phase:** A mixture of an aqueous buffer (e.g., phosphate buffer) and an organic solvent (e.g., acetonitrile or methanol).
 - **Detection:** UV detection at a suitable wavelength (e.g., 228 nm or 290 nm).
 - **Quantification:** Inject the filtered and diluted sample and compare the peak area to a standard curve of known concentrations.

pKa Determination (Potentiometric Titration)

- **Solution Preparation:** Prepare a solution of **sildenafil nitrate** of known concentration in a suitable solvent system (e.g., a mixture of water and a co-solvent like methanol to ensure solubility).
- **Titration:** Titrate the solution with a standardized solution of a strong acid (e.g., HCl) and separately with a standardized solution of a strong base (e.g., NaOH).
- **Data Acquisition:** Monitor the pH of the solution using a calibrated pH meter after each addition of the titrant.
- **Analysis:** Plot the pH versus the volume of titrant added. The pKa values can be determined from the midpoints of the buffer regions in the titration curve.

logP Determination (Shake-Flask Method)

- **Phase Preparation:** Prepare a biphasic system of n-octanol and a suitable aqueous buffer (e.g., phosphate buffer at a pH where the drug is predominantly in its neutral form). Pre-saturate the n-octanol with the buffer and the buffer with n-octanol.
- **Partitioning:** Dissolve a known amount of sildenafil in the aqueous phase. Add an equal volume of the n-octanol phase.
- **Equilibration:** Shake the mixture vigorously for a set period to allow for partitioning of the sildenafil between the two phases, and then allow the phases to separate.
- **Quantification:** Determine the concentration of sildenafil in both the aqueous and n-octanol phases using a suitable analytical method like HPLC or UV-Vis spectrophotometry.
- **Calculation:** The partition coefficient (P) is calculated as the ratio of the concentration of sildenafil in the n-octanol phase to its concentration in the aqueous phase. The logP is the logarithm of this value.

Conclusion

This technical guide has summarized the key physicochemical properties and solubility data for sildenafil and its citrate salt. While specific experimental data for **sildenafil nitrate** is limited, its properties can be inferred from the data on the free base and the known characteristics of the

nitrate salt. The provided experimental protocols offer a foundation for the analytical characterization of sildenafil compounds in a research and development setting. A thorough understanding of these properties is essential for the formulation of effective and bioavailable drug products.

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